

Literature Review: An Analysis of 2-Undecanone and Related Dimethylated Ketones

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Compound of Interest

Compound Name: 2-Undecanone, 3,3-dimethyl-

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Initial Search Synopsis: A comprehensive literature search for "**2-Undecanone, 3,3-dimethyl-**" did not yield specific research pertaining to this exact molecule. The scientific and chemical databases predominantly contain information on "2-Undecanone" and various dimethylated ketones, most notably "3,3-dimethyl-2-butanone" and "3,3-dimethyl-2-pentanone." This suggests that "**2-Undecanone, 3,3-dimethyl-**" may be a novel or less-studied compound. This review, therefore, focuses on the extensively researched parent compound, 2-Undecanone, and provides comparative insights into the properties and synthesis of 3,3-dimethyl-ketones to offer a valuable resource for researchers in this area.

2-Undecanone: A Compound of Interest

2-Undecanone, also known as methyl nonyl ketone, is a colorless oil with a characteristic odor. [1] It is a naturally occurring compound found in various plants and fruits, including bananas, cloves, ginger, and wild tomatoes. [1][2] It is also produced synthetically for use in the fragrance, flavoring, and insect repellent industries. [1][2][3]

Physicochemical Properties of 2-Undecanone

A summary of the key physicochemical properties of 2-Undecanone is presented in the table below.

Property	Value	Reference
Molecular Formula	C11H22O	[4]
Molecular Weight	170.29 g/mol	[4]
CAS Number	112-12-9	[5]
Boiling Point	231-232 °C	
Melting Point	11-13 °C	
Density	0.825 g/mL at 25 °C	
Flash Point	89 °C (192 °F)	[4][6]
Solubility	Insoluble in water; Soluble in organic solvents.	[1][2]
Vapor Density	5.9 (vs air)	
Vapor Pressure	<1 mmHg (20 °C)	

Synthesis of 2-Undecanone

Several methods for the synthesis of 2-Undecanone have been reported. These include:

- Oxidation of 2-undecanol.[3]
- Dry distillation of calcium acetate and calcium caprylate.[3]
- From decanoic acid and acetic acid heated over thorium oxide at 450°C.[3]
- Wittig Reaction: A modified Wittig reaction has been utilized in the total synthesis of related diarylundecanone analogs.[7]

A general workflow for a synthetic approach is outlined below.



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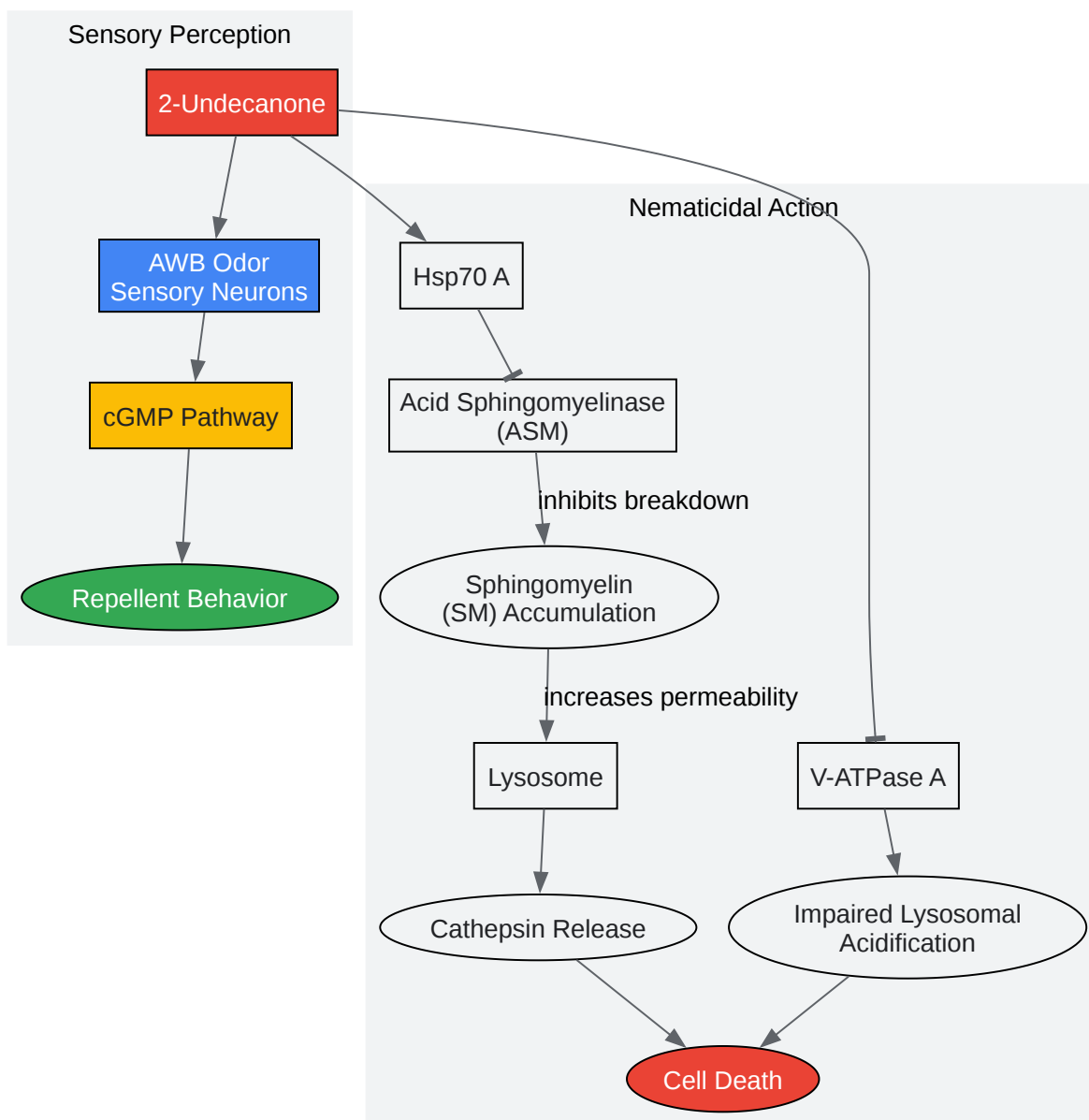
Fig. 1: Generalized synthesis workflow for 2-Undecanone.

Biological Activity and Applications

2-Undecanone exhibits a range of biological activities, making it a compound of interest for various applications.

- **Insect Repellent:** It is a well-established insect repellent, particularly against mosquitoes, and is used in commercial dog and cat repellents.[1][2][8] Its repellent activity has been shown to be comparable to DEET in some studies.[8]
- **Antimicrobial Activity:** 2-Undecanone has demonstrated antifungal activity, particularly against yeasts.[9] Its antibacterial activity is generally considered to be low.[9]
- **Nematicidal Activity:** Recent research has highlighted its repellent and nematicidal effects on the model organism *Caenorhabditis elegans*. [10] This suggests potential applications in agriculture as a bio-nematicide.

The proposed mechanism for its nematicidal action involves interaction with sensory neurons and disruption of lysosomal function.



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Fig. 2: Proposed signaling pathway for 2-Undecanone's effects in *C. elegans*.^[10]

3,3-Dimethyl-ketones: A Comparative Overview

The search also provided information on 3,3-dimethyl-2-butanone (pinacolone) and 3,3-dimethyl-2-pentanone. These molecules are of interest due to the "3,3-dimethyl" substitution pattern mentioned in the initial query.

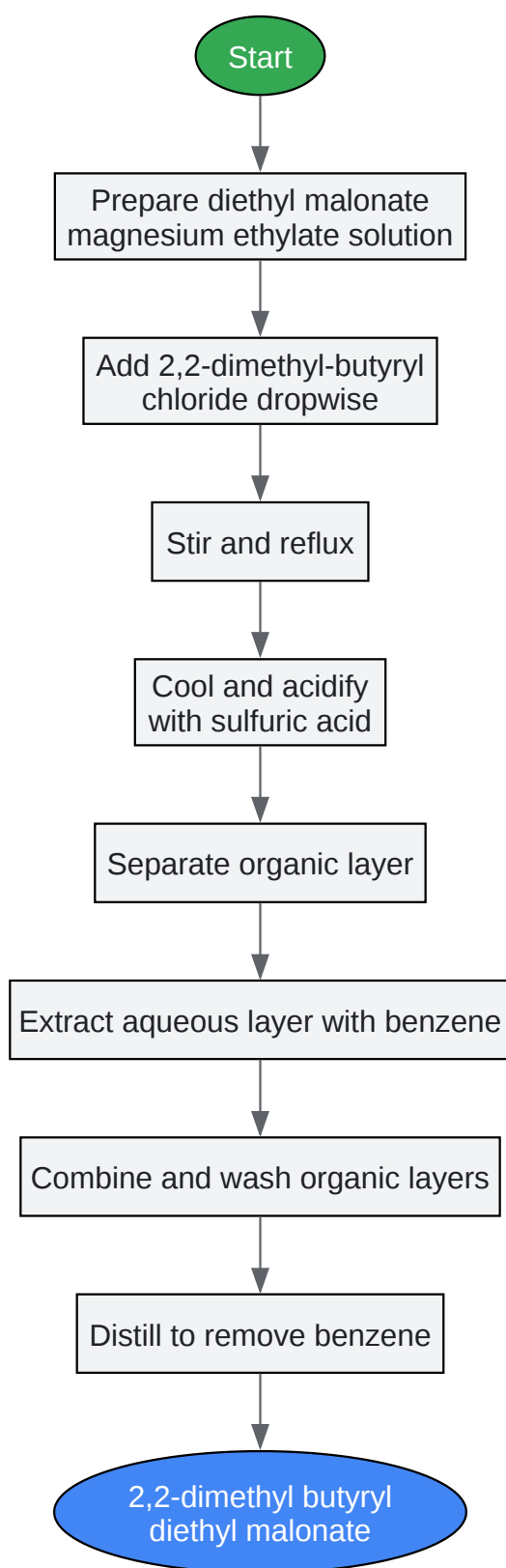
Physicochemical Properties of 3,3-Dimethyl-ketones

Property	3,3-Dimethyl-2-butanone	3,3-Dimethyl-2-pentanone	Reference
Molecular Formula	C ₆ H ₁₂ O	C ₇ H ₁₄ O	[11] [12]
Molecular Weight	100.16 g/mol	114.19 g/mol	[11] [12]
CAS Number	75-97-8	20669-04-9	[11] [12]
Boiling Point	106.1 °C	Not specified	[11]
Melting Point	-52.5 °C	Not specified	[11]
Density	0.7229 at 25 °C/25 °C	Not specified	[11]
Flash Point	23 °C	Not specified	[11]

Synthesis of 3,3-Dimethyl-ketones

Synthesis of these compounds often involves Grignard reagents or Friedel-Crafts acylation type reactions. For instance, a process for preparing 3,3-dimethyl-2-pentanone involves the reaction of magnesium alkoxyl ethyl malonate with 2,2-dimethyl butyryl chloride.[\[13\]](#) Another patented process describes the synthesis of 3,3-dimethyl-2-butanone from pivalic acid and glacial acetic acid.[\[14\]](#)

A general experimental workflow for the synthesis of 3,3-dimethyl-2-pentanone is outlined below.[\[13\]](#)



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Fig. 3: Experimental workflow for an intermediate in 3,3-dimethyl-2-pentanone synthesis.[13]

Applications of 3,3-Dimethyl-ketones

These compounds serve as important intermediates in organic synthesis. For example, 3,3-dimethyl-2-butanone is a precursor for fungicides and herbicides.[15] 3,3-Dimethyl-2-pentanone is used in the synthesis of oral hypoglycemic agents.[16]

Experimental Protocols

Synthesis of 3,3-dimethyl-2-pentanone intermediate[14]

- **Preparation of Diethyl Malonate Magnesium Ethylate Solution:** In a three-necked flask, 4g of dehydrated alcohol and 5.4g of magnesium powder are combined. 0.5mL of tetracol phenixin is added to initiate the reaction. After the initial reaction subsides, 150mL of benzene is slowly added, maintaining the reaction at boiling point. A mixture of 35.2g of diethyl malonate, 20mL of dehydrated alcohol, and 25mL of benzene is then slowly added with stirring.
- **Reaction with 2,2-dimethyl-butyrylchloride:** A solution of 26.9g of 2,2-dimethyl-butyrylchloride in 50mL of benzene is added dropwise to the prepared diethyl malonate magnesium ethylate solution over approximately 15 minutes with stirring.
- **Reflux and Work-up:** The reaction mixture is stirred and refluxed for about 1 hour. After cooling, 220mL of 10% sulfuric acid is added for acidification. The organic layer is separated.
- **Extraction and Purification:** The aqueous layer is extracted once with 75mL of benzene. The organic layers are combined and washed. Benzene is removed by distillation to yield 2,2-dimethyl butyryl diethyl malonate.

Conclusion

While direct research on "**2-Undecanone, 3,3-dimethyl-**" is not readily available, this review provides a comprehensive overview of the closely related and well-documented compound, 2-Undecanone. Its synthesis, physicochemical properties, and diverse biological activities, particularly as an insect repellent and nematicide, are highlighted. Furthermore, a comparative analysis of 3,3-dimethylated ketones offers valuable insights into the synthesis and applications of this class of compounds. This information serves as a foundational guide for researchers and professionals in drug development and related scientific fields who are interested in the

chemical space surrounding substituted long-chain ketones. Further research into the synthesis and biological evaluation of "2-Undecanone, 3,3-dimethyl-" could be a promising area for novel discoveries.

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